

Salclobuzate sodium vs salcaprozate sodium

SNAC

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Salclobuzate sodium

CAS No.: 387825-07-2

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SNAC Overview and Experimental Data

Salcaprozate sodium (SNAC) is an intestinal permeation enhancer developed to facilitate the oral delivery of macromolecules [1] [2]. The table below summarizes key experimental findings from the search results.

Aspect	Experimental Findings	Experimental Models & Conditions
General Mechanism	Increases passive transcellular permeation ; thought to increase payload lipophilicity via non-covalent complexation [1].	N/A
Effect on Tight Junctions	No significant effect on transepithelial electrical resistance (TEER) or paracellular flux, except at cytotoxic concentrations [3].	Caco-2 cell monolayers.
Cellular Effects (HCA)	Induces detergent-like features: membrane fluidization and changes in intracellular parameters; less potent than sodium caprate (C10) [3].	Quantitative High Content Analysis (HCA) on Caco-2 cells.

Aspect	Experimental Findings	Experimental Models & Conditions
Permeation Enhancement	Increased Papp of octreotide by 1.5 to 3.4-fold (region-dependent); effect attenuated in simulated intestinal fluids [4].	Rat and human intestinal mucosae in Ussing chambers; 20-40 mM SNAC.
In Vitro Toxicity	No toxicity (cell survival >90%) after 24h exposure up to 200 µg/mL [2].	Caco-2 cells, 24-hour exposure.

| **In Vivo Toxicity (Rat) | Sprague-Dawley:** Mortality at 2000 mg/kg/day for 13 weeks. **Wistar:** No mortality; NOAEL of 1000 mg/kg/day for 13 weeks [5]. | 13-week oral gavage studies. |

Key Experimental Protocols

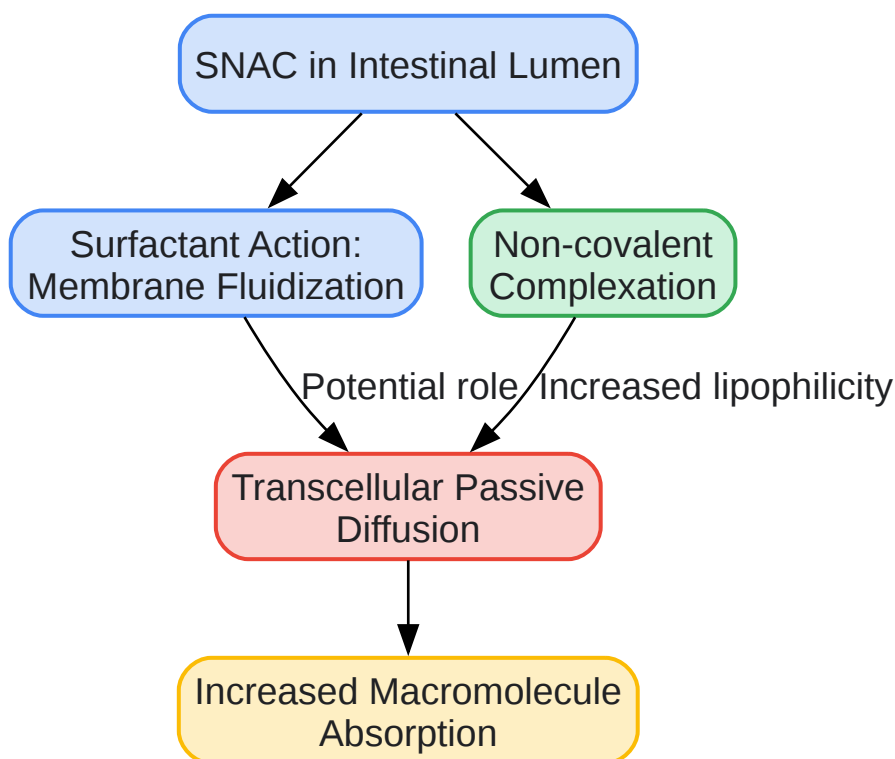
For the data cited above, here are outlines of the core methodologies used in the research.

- **Ussing Chamber Experiments** [4]: This technique is used to measure the transport of compounds across intact intestinal tissue. Intestinal mucosae from specific regions (e.g., colon, ileum) are mounted in chambers that separate the apical (luminal) and basolateral (serosal) sides. The test compound (e.g., octreotide) is added to the apical side with or without the permeation enhancer (SNAC). The **Apparent Permeability Coefficient (Papp)** is calculated based on the amount of compound that appears on the basolateral side over time. Simultaneously, **Transepithelial Electrical Resistance (TEER)** is monitored to assess the integrity of the tight junctions.
- **Transepithelial Electrical Resistance (TEER) and Paracellular Flux** [3]: This is often performed using Caco-2 cell monolayers grown on permeable filters. The cells form a tight epithelial barrier. **TEER** is measured with a volt-ohm meter before and after exposure to the permeation enhancer. For paracellular flux, a marker molecule like **FITC-dextran 4000 (FD4)** is added to the apical compartment. Samples from the basolateral side are taken over time, and the fluorescence is measured to calculate the permeability of the marker, indicating the opening of tight junctions.
- **Quantitative High Content Analysis (HCA)** [3]: This automated, imaging-based assay evaluates multiple cellular parameters simultaneously. Caco-2 cells are cultured in multi-well plates and treated with the test agents. After treatment, cells are stained with fluorescent dyes for various cellular components (e.g., nuclei, lysosomes, plasma membrane). An automated microscope captures images, and software analyzes features like **cell number, nuclear size and intensity, lysosomal mass and pH, and plasma membrane integrity**.
- **Subchronic Oral Toxicity Study** [5]: This in vivo study assesses the safety of repeated dosing. Rats (e.g., Sprague-Dawley or Wistar strains) are administered SNAC daily via oral gavage for a set period

(e.g., 13 weeks). Animals are monitored daily for **mortality and clinical signs**. At the end of the study, blood is collected for **clinical pathology** (e.g., electrolyte levels, globulins), and organs (e.g., liver, kidneys) are weighed and examined for **histopathological changes**.

Mechanism of Action Workflow

Based on the described mechanisms, the following diagram illustrates the proposed workflow of SNAC's action on intestinal epithelial cells.



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This diagram summarizes the primary mechanisms of action for SNAC as discussed in the literature [1].

Comparison Framework and Finding Missing Information

To complete your comparison guide for **Salclobuzate Sodium** versus SNAC, I suggest the following steps:

- **Refine Your Search:** The term "Salclobuzate" may be a less common spelling or an alternative name. Try searching for its **CAS Number**, which is a unique identifier for chemical substances. This can help retrieve precise information.
- **Explore Specific Databases:** Search specialized scientific databases like **PubMed, Google Scholar, and SciFinder** using both names. The key comparative data in the available revliteration often contrasts SNAC with **Sodium Caprate (C10)**, not Salclobuzate [1] [3].
- **Contact Manufacturers:** If **Salclobuzate Sodium** is a product from a specific company, directly contacting the manufacturer for technical data sheets or scientific dossiers can be the most reliable approach.

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Address: Ontario, CA 91761, United States

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